

Application Note & Protocol: Acylation of Alcohols with 2-Methylheptanoyl Chloride

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Compound of Interest

Compound Name: 2-Methylheptanoyl chloride

CAS No.: 13751-83-2

Cat. No.: B077192

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Abstract

This comprehensive technical guide provides an in-depth exploration of the acylation of alcohols using **2-methylheptanoyl chloride**, a key reaction for the synthesis of chiral esters. The resulting esters are valuable intermediates in the development of pharmaceuticals, agrochemicals, and fine chemicals. This document details the underlying reaction mechanism, offers validated step-by-step protocols for researchers, and discusses critical aspects of reaction monitoring, purification, and safety. The protocols are designed to be self-validating, with explanations grounded in established chemical principles to ensure reproducibility and success.

Introduction: The Significance of Chiral Ester Synthesis

The esterification of alcohols is a cornerstone transformation in organic synthesis. When an acyl chloride, such as **2-methylheptanoyl chloride**, is employed, the reaction proceeds via a highly efficient and generally irreversible nucleophilic acyl substitution.^{[1][2]} The chirality at the α -position of **2-methylheptanoyl chloride** makes it a valuable reagent for introducing a

specific stereocenter, leading to the formation of diastereomeric esters from racemic alcohols or creating enantiomerically enriched products that are crucial in drug development and material science. This guide provides the foundational knowledge and practical protocols to successfully perform this transformation.

Chemical Profile: 2-Methylheptanoyl Chloride

A clear understanding of the primary reagent is critical before proceeding with any experimental work.

Property	Value	Source(s)
CAS Number	13751-83-2	[3][4]
Molecular Formula	C ₈ H ₁₅ ClO	[3][5]
Molecular Weight	162.66 g/mol	[4][5]
IUPAC Name	2-methylheptanoyl chloride	[5]
SMILES	<chem>CCCCC(C)C(=O)Cl</chem>	[3]
Appearance	Colorless to light yellow liquid (typical)	General Knowledge

The Reaction Mechanism: Nucleophilic Acyl Substitution

The reaction between an alcohol and an acyl chloride is a classic example of a nucleophilic addition-elimination mechanism.[6][7] The high reactivity of the acyl chloride is driven by the electron-withdrawing nature of both the carbonyl oxygen and the chlorine atom, which renders the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.[2][8]

The process unfolds in two primary stages:

- **Nucleophilic Addition:** The alcohol, acting as a nucleophile, attacks the electrophilic carbonyl carbon of the **2-methylheptanoyl chloride**. This breaks the C=O pi bond, and the electrons move to the oxygen, forming a negatively charged tetrahedral intermediate.[8][9]

- Elimination: The tetrahedral intermediate is unstable and rapidly collapses. The C=O double bond is reformed, and in the process, the chloride ion—an excellent leaving group—is eliminated.

A non-nucleophilic base, such as pyridine or triethylamine, is typically added to the reaction. Its crucial role is to neutralize the hydrogen chloride (HCl) gas that is formed as a byproduct.^[10] This prevents the protonation of the alcohol, which would deactivate it as a nucleophile, and drives the reaction equilibrium towards the product side, ensuring a high yield.

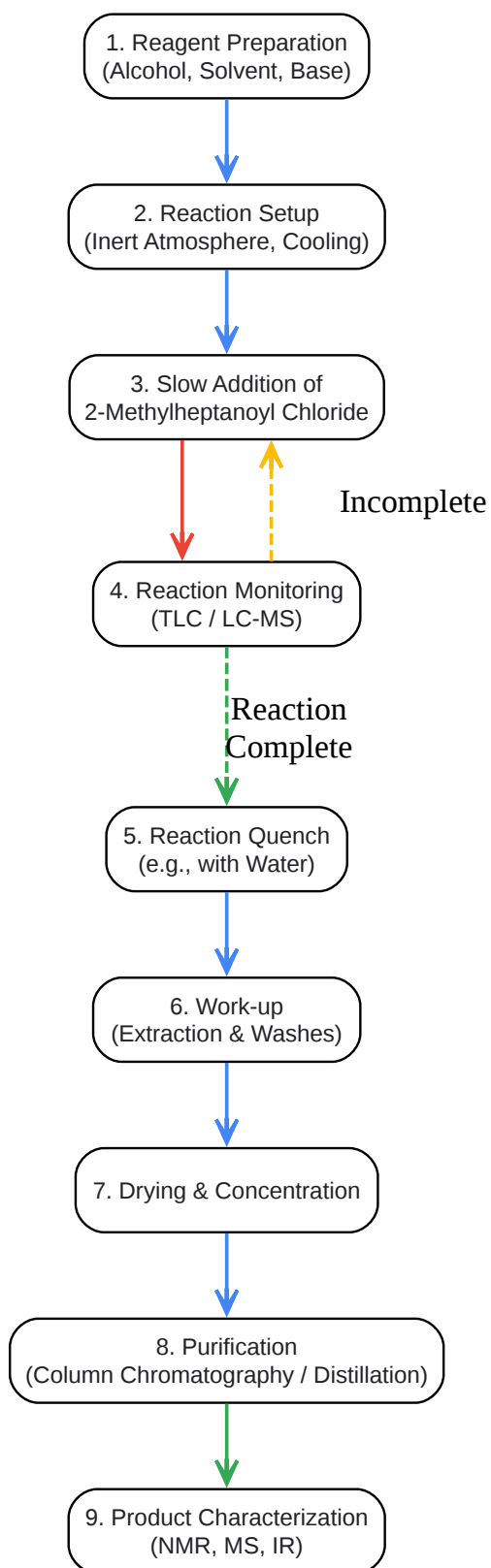
Caption: Nucleophilic addition-elimination mechanism for alcohol acylation.

Experimental Design and Protocols

This section provides a detailed, step-by-step protocol for the acylation of a generic alcohol. The quantities provided are for a representative 10 mmol scale reaction and should be adjusted accordingly for different scales.

General Experimental Workflow

The entire process, from setup to analysis, follows a logical progression designed to maximize yield and purity.



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